

An In-depth Technical Examination of 4-Hydroxy-6-methylcoumarin

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Compound of Interest

Compound Name: 4-Hydroxy-6-methylcoumarin

Cat. No.: B576822

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of a compound is paramount. This document provides a concise technical summary of **4-Hydroxy-6-methylcoumarin**, a fluorescent compound with applications in biochemical assays and pharmaceutical research.

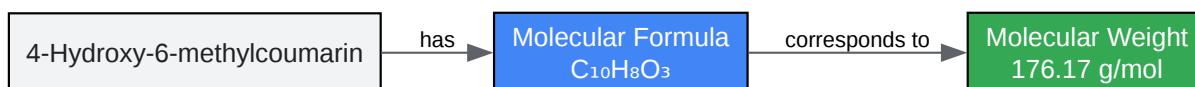
Physicochemical Data

The core quantitative data for **4-Hydroxy-6-methylcoumarin** has been compiled and is presented in the table below for straightforward reference and comparison.

Parameter	Value	Reference
Molecular Formula	C ₁₀ H ₈ O ₃	[1][2][3]
Molecular Weight	176.17 g/mol	[1][2][3]

Structural and Identification Data

To facilitate a comprehensive understanding, the following diagram illustrates the relationship between the compound's common name, its empirical formula, and its corresponding molecular weight.



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Fig. 1: Relationship between Compound Name, Formula, and Molecular Weight.

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References

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- To cite this document: BenchChem. [An In-depth Technical Examination of 4-Hydroxy-6-methylcoumarin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576822#4-hydroxy-6-methylcoumarin-molecular-weight-and-formula]

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